

A Technical Guide to Analytical Grade Hexatriacontane for Research Applications

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Compound of Interest

Compound Name: Hexatriacontane

Cat. No.: B166362

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This technical guide provides an in-depth overview of analytical grade **hexatriacontane** (n-C₃₆H₇₄), a long-chain aliphatic hydrocarbon crucial for a variety of scientific applications. This document details commercial suppliers, technical specifications, and a representative experimental protocol for its use as a standard in gas chromatography.

Commercial Suppliers and Specifications

Analytical grade **hexatriacontane** is available from several reputable chemical suppliers. The quality and purity of the standard are critical for accurate and reproducible analytical results. Below is a summary of offerings from prominent vendors.

Supplier	Product/Catalog No.	Purity (Assay)	Analytical Method	Form	Melting Point (°C)
Sigma-Aldrich (Merck)	52919 / H12552	≥98.0%	Gas Chromatography (GC)	Neat (Solid)	74-77
Thermo Scientific Chemicals	031641	≥97.0%	Gas Chromatography (GC)	Powder, Wax, or Flakes	71.0-77.0
Aladdin Scientific	H100489	96-100%	Gas Chromatography (GC)	White Crystals, Powder	74-78
Research Scientific	SA/52919-1G	Standard for GC	Gas Chromatography (GC)	Solid	Not Specified

Note: Purity and specifications can vary by lot. It is essential to consult the Certificate of Analysis (CoA) for the specific batch being used.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Core Application: A Standard for Hydrocarbon Analysis

Hexatriacontane's primary role in analytical chemistry is as a standard, particularly in the analysis of petroleum products and environmental contaminants. Due to its high molecular weight, low volatility, and chemical inertness, it is an excellent marker for the diesel range organics (DRO) fraction in Total Petroleum Hydrocarbon (TPH) analysis.

The following sections detail a representative experimental protocol for the quantification of TPH in an environmental sample using **hexatriacontane** as part of a calibration or internal standard mixture.

Experimental Protocol: Quantification of TPH in Water by GC-FID

This protocol is a composite methodology based on established environmental testing methods, such as those from the U.S. Environmental Protection Agency (EPA). It describes the use of a C12-C40 alkane standard mixture, which would include **hexatriacontane**, for the analysis of extractable petroleum hydrocarbons.

1. Objective: To quantify the concentration of TPH in a water sample using solvent extraction followed by Gas Chromatography with Flame Ionization Detection (GC-FID).

2. Reagents and Standards:

- Solvents: Dichloromethane (DCM), n-Hexane (pesticide grade or equivalent).
- Drying Agent: Anhydrous sodium sulfate.
- Internal Standard (IS) Stock Solution: Prepare a stock solution of a suitable internal standard (e.g., phenanthrene-d10) in an appropriate solvent.
- Calibration Standards: Prepare a series of calibration standards containing a certified n-alkane mixture (including n-**hexatriacontane**, typically in the C12-C40 range) at various concentrations in hexane.
- **Hexatriacontane** Standard: Analytical grade solid.

3. Sample Preparation and Extraction:

- Collect a 1-liter water sample in a pre-cleaned glass container.
- Acidify the sample to a pH < 2 with hydrochloric acid.
- Spike the sample with a known amount of the internal standard stock solution.
- Transfer the sample to a 2-liter separatory funnel.
- Add 60 mL of DCM to the funnel, seal, and shake vigorously for 2 minutes, periodically venting pressure.
- Allow the layers to separate and drain the lower organic layer into a flask.

- Repeat the extraction twice more with fresh 60 mL portions of DCM, combining the organic extracts.
- Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove residual water.
- Concentrate the extract to approximately 1 mL using a Kuderna-Danish apparatus or a rotary evaporator.
- Exchange the solvent to n-hexane by adding 10 mL of hexane and re-concentrating to the final volume.

4. Gas Chromatography Analysis:

- Instrument: Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID).
- Column: A non-polar capillary column, such as a DB-5 or equivalent (e.g., 30 m x 0.32 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injector: Splitless injection at 250°C.
- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 3 minutes.
 - Ramp: 15°C/minute to 300°C.
- Detector: FID at 300°C.
- Injection Volume: 1-2 μ L.

5. Calibration and Quantification:

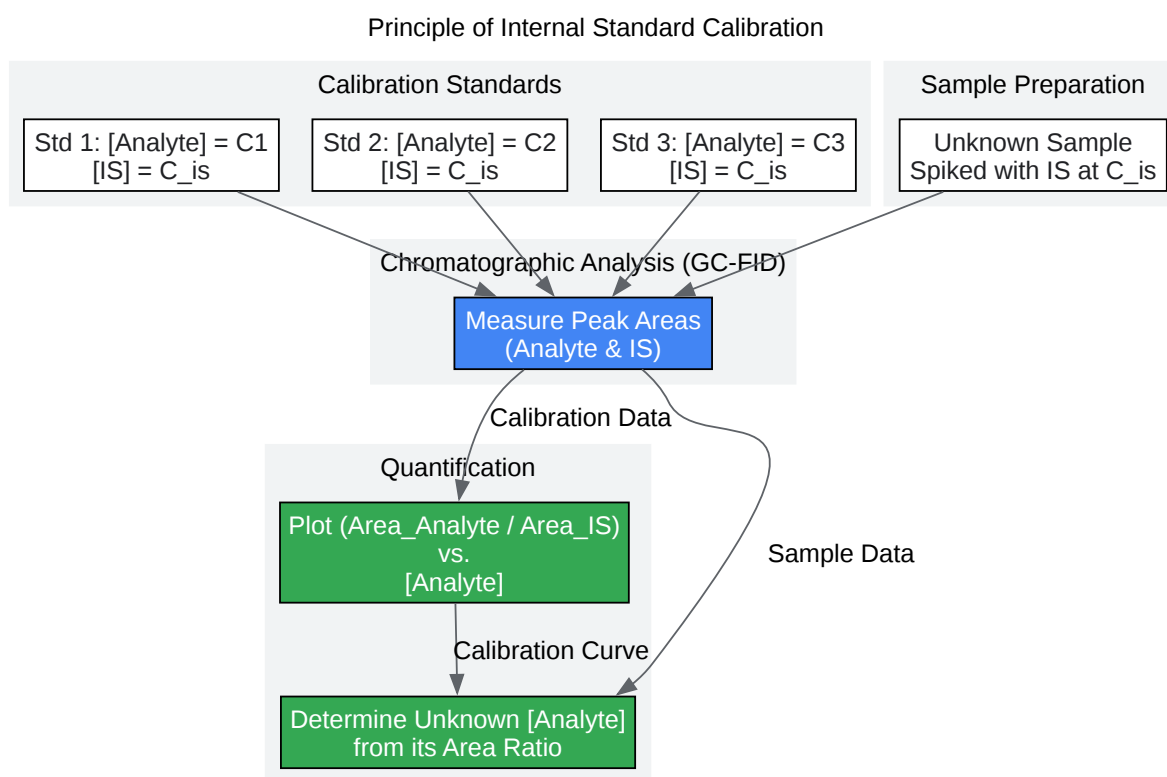
- Inject the prepared calibration standards to generate a calibration curve.

- The quantification is based on the total area of the chromatogram within the diesel range, which is defined by the retention times of specific n-alkanes in the standard mix (e.g., C12 to C35/C40).
- Inject the prepared sample extract.
- Integrate the total area of the unresolved complex mixture (UCM) and any resolved peaks within the defined retention time window.
- Calculate the TPH concentration in the original sample based on the calibration curve and accounting for the sample volume and final extract volume. The internal standard is used to correct for variations in extraction efficiency and injection volume.

Visualizations

Logical Relationship: Internal Standard Calibration

The diagram below illustrates the principle of using an internal standard for quantification in chromatography. The ratio of the analyte response to the constant internal standard response is used for calibration, which corrects for variations in sample volume and instrument response.



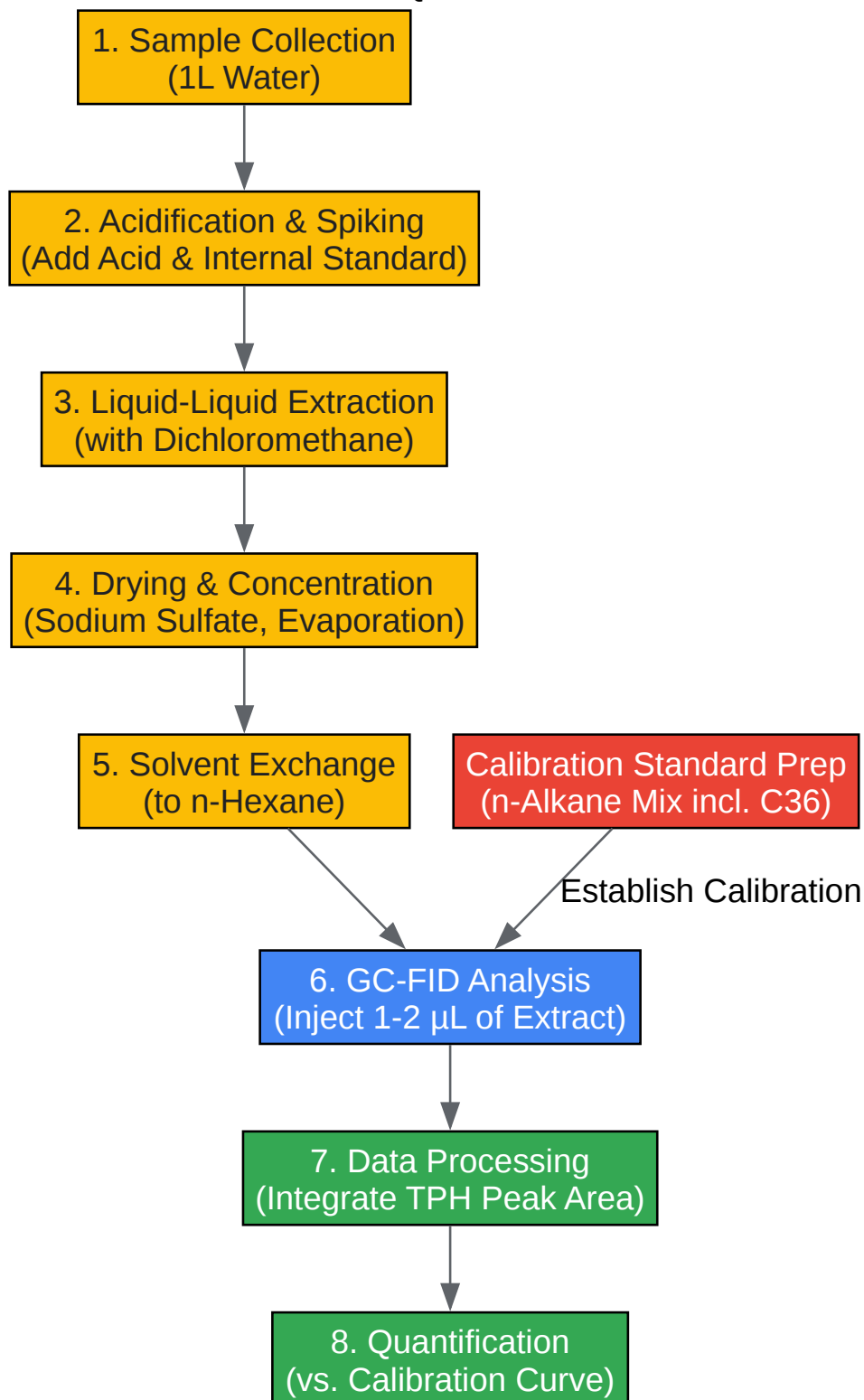
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Caption: Principle of Internal Standard Calibration.

Experimental Workflow: TPH Analysis

The following diagram outlines the complete workflow from sample collection to data analysis for the determination of Total Petroleum Hydrocarbons in a water sample, highlighting the role of the **hexatriacontane**-containing standard.

Workflow for TPH Quantification in Water



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Caption: Workflow for TPH Quantification in Water.

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References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. epa.gov [epa.gov]
- 4. ASTM D7678 - eralytics [eralytics.com]
- 5. thescipub.com [thescipub.com]
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